

Application Notes and Protocols: Fmoc-D-Phe-OH for Peptide-Based Biomaterials

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Compound of Interest

Compound Name: *Fmoc-D-Phe-OH*

Cat. No.: *B2728978*

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Fmoc-D-Phe-OH in Biomaterials

N α -Fmoc-D-phenylalanine (**Fmoc-D-Phe-OH**) is an N-terminally protected amino acid derivative that serves as a fundamental building block in the field of peptide-based biomaterials. Its unique molecular structure, combining the bulky, aromatic fluorenylmethoxycarbonyl (Fmoc) group with the D-enantiomer of phenylalanine, drives its ability to self-assemble into ordered nanostructures, primarily hydrogels.

The key features of **Fmoc-D-Phe-OH** that make it invaluable for biomaterial fabrication are:

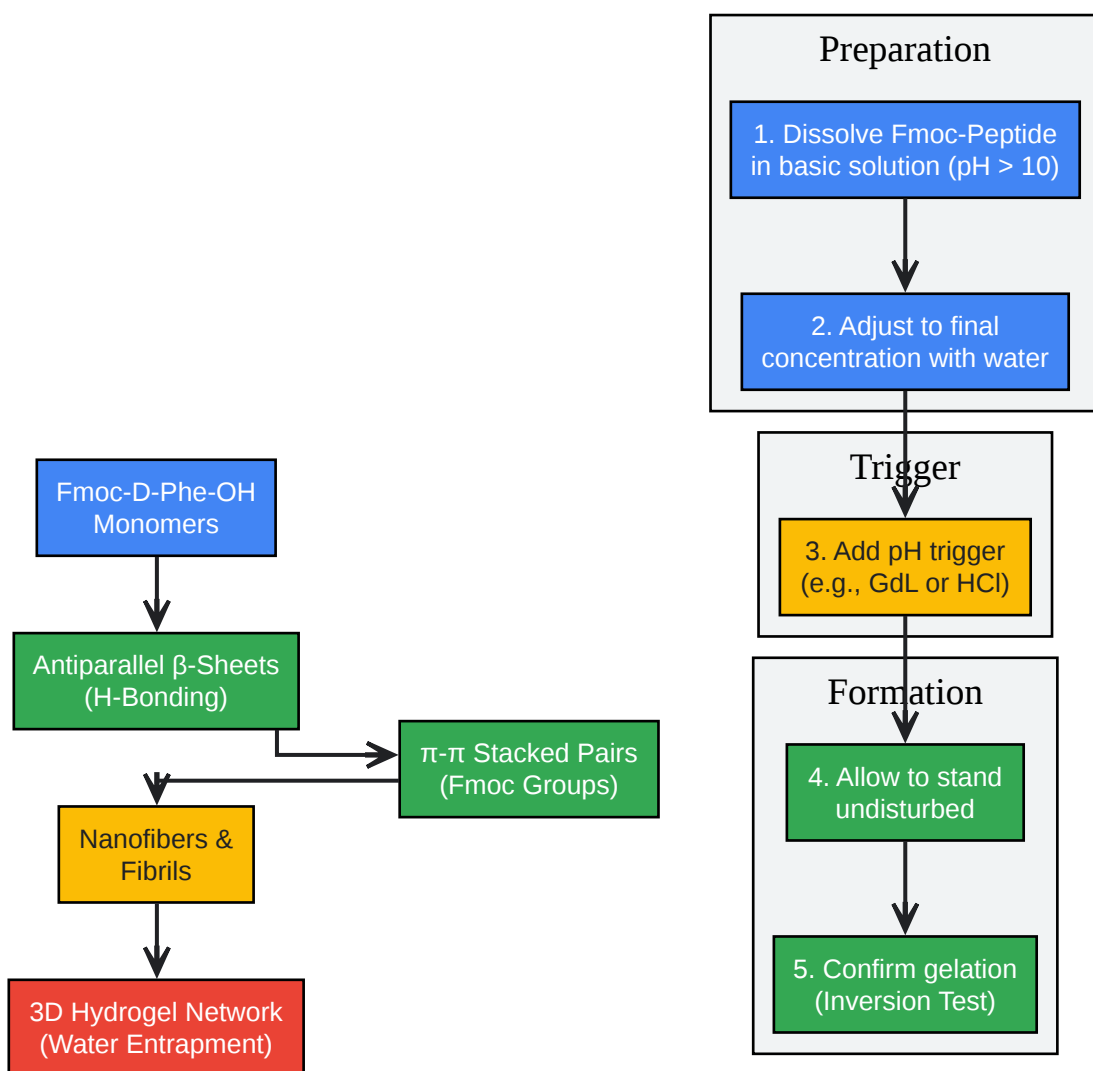
- **Self-Assembly:** The molecule's amphiphilic nature, with a hydrophobic Fmoc group and a hydrophilic carboxylic acid, allows it to spontaneously form supramolecular structures in aqueous solutions. This process is primarily driven by a combination of π - π stacking interactions between Fmoc groups, hydrogen bonding, and hydrophobic interactions.
- **Biocompatibility:** Peptide-based materials are generally biocompatible and biodegradable, making them excellent candidates for in vivo applications.
- **Tunable Properties:** The mechanical strength, porosity, and degradation kinetics of the resulting biomaterials can be precisely controlled by adjusting experimental parameters such as pH, solvent, and peptide concentration.^{[1][2]}

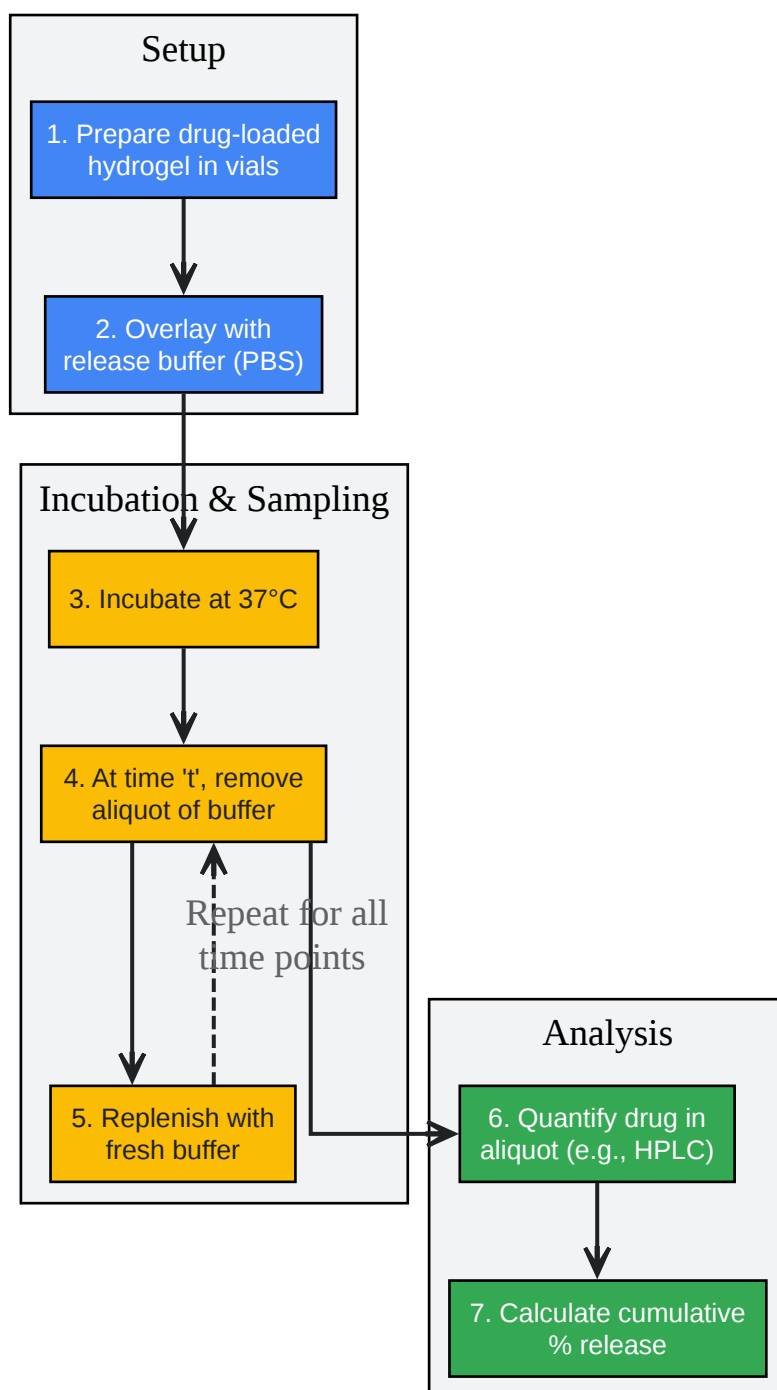
- **D-Amino Acid Advantage:** The incorporation of a D-amino acid, as opposed to the natural L-amino acid, confers significant resistance to enzymatic degradation by proteases in the body. This enhances the in vivo stability and longevity of the biomaterial, a crucial feature for applications like long-term drug delivery or tissue scaffolding.

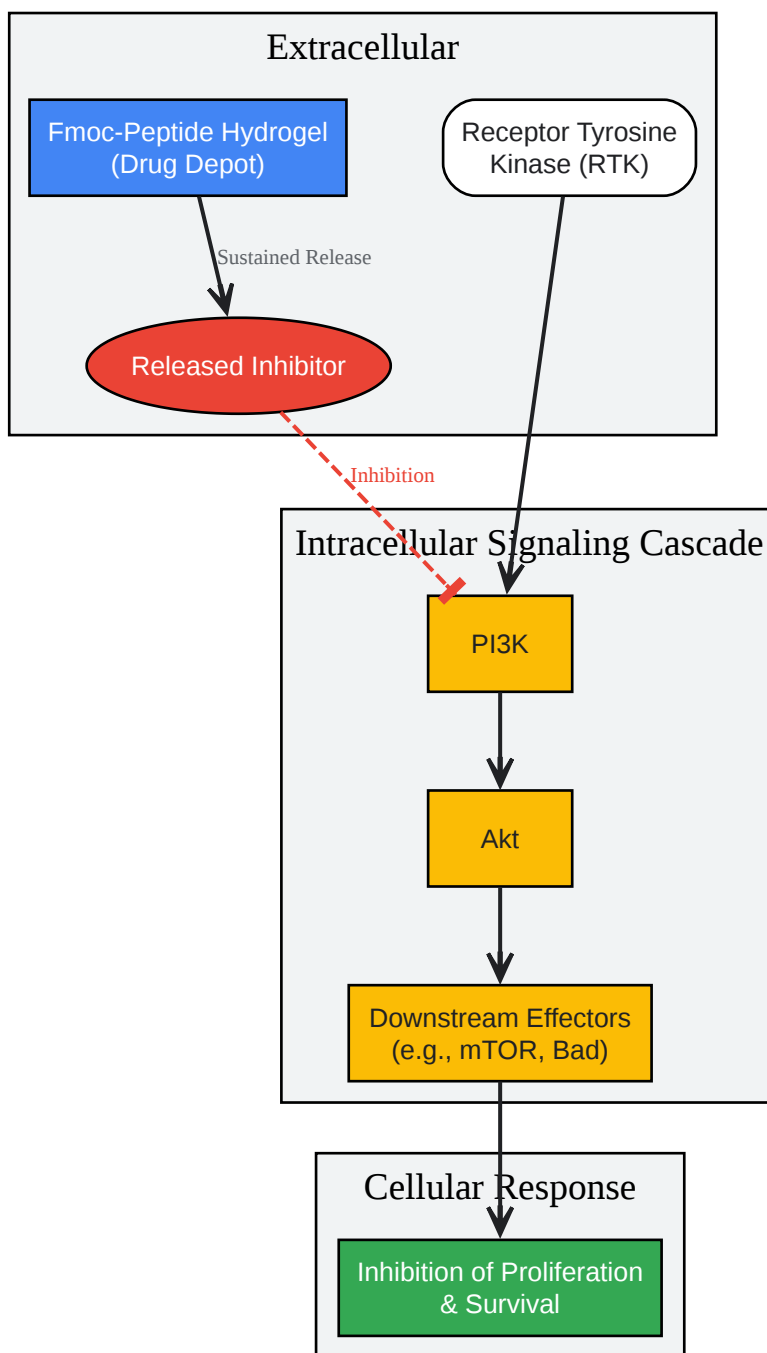
These properties make **Fmoc-D-Phe-OH** and its derivatives highly attractive for creating scaffolds for tissue engineering, vehicles for controlled drug release, and matrices for 3D cell culture.^{[3][4]}

Principle of Self-Assembly

The formation of a stable hydrogel from **Fmoc-D-Phe-OH** monomers is a hierarchical self-assembly process. Under specific triggers, such as a change in pH or solvent composition, the individual molecules organize into β -sheet-like structures. These β -sheets then assemble into nanofibers and fibrils, which entangle to form a complex three-dimensional network that immobilizes large amounts of water, resulting in a hydrogel.^[5] The π - π stacking of the aromatic Fmoc groups is a critical stabilizing force in this architecture.







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